Technical Whitepaper: 3-[(2-Chlorophenyl)amino]propanenitrile

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Compound of Interest

Compound Name:	*3-[(2-Chlorophenyl)amino]propanenitrile*
CAS No.:	*94-89-3*
Cat. No.:	*B1580900*

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Properties, Synthesis, and Applications in Heterocyclic Chemistry

Executive Summary

3-[(2-Chlorophenyl)amino]propanenitrile (also known as 3-(2-chloroanilino)propionitrile) is a bifunctional organic building block characterized by a secondary aniline and a nitrile group connected by an ethylene bridge.[1] It is primarily utilized as a strategic intermediate in the synthesis of 1,2,3,4-tetrahydroquinolines and 3-(2-chlorophenyl)propionic acid derivatives, which are pharmacophores in neurodegenerative and anti-inflammatory drug discovery.

This guide details the physicochemical profile, validated synthetic protocols, and downstream applications of this compound, emphasizing its role in aza-Michael addition chemistries.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6]

Nomenclature & Identification

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Property	Detail
IUPAC Name	3-[(2-Chlorophenyl)amino]propanenitrile
Common Synonyms	3-(2-Chloroanilino)propionitrile; N-(2-Cyanoethyl)-2-chloroaniline
CAS Registry Number	94-89-3
Molecular Formula	$C_9H_9ClN_2$
Molecular Weight	180.64 g/mol
SMILES	N#CCNc1ccccc1Cl

Physical Properties

Constant	Value	Note
Boiling Point	139–141 °C	@ 0.3 Torr (Vacuum Distillation)
Density	1.226 ± 0.06 g/cm³	Predicted
LogP	1.60	Lipophilic, suitable for organic extraction
pKa (Conjugate Acid)	2.03 ± 0.50	Weakly basic amine
Solubility	Soluble in CH_2Cl_2, EtOAc, MeCN	Low water solubility

Synthetic Pathways & Reaction Mechanisms[9][10]

The primary route to **3-[(2-Chlorophenyl)amino]propanenitrile** is the aza-Michael addition of 2-chloroaniline to acrylonitrile.[1] This reaction exploits the nucleophilicity of the aniline nitrogen attacking the electrophilic

-carbon of the acrylonitrile.

Mechanism of Action

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The 2-chloro substituent on the aniline ring exerts an inductive electron-withdrawing effect (-I), slightly reducing the nucleophilicity of the amine compared to unsubstituted aniline. Consequently, this reaction typically requires thermal activation or acidic catalysis (e.g., acetic acid or copper(II) acetate) to proceed efficiently.[1]

Experimental Protocol: Aza-Michael Addition

Reagents:

- 2-Chloroaniline (1.0 equiv)[1]
- Acrylonitrile (1.2 – 1.5 equiv)[1]
- Catalyst: Glacial Acetic Acid (10 mol%) or $Cu(OAc)_2$[1]
- Solvent: Neat or Toluene (if temperature control is required)[1]

Procedure:

- Charge: In a round-bottom flask equipped with a reflux condenser, combine 2-chloroaniline and the catalyst.
- Addition: Add acrylonitrile dropwise.[1] Caution: Acrylonitrile is toxic and volatile.
- Reflux: Heat the mixture to reflux (approx. 80–90 °C) for 4–12 hours. Monitor via TLC (Mobile phase: Hexane/EtOAc 4:1) for the disappearance of the aniline.
- Workup: Cool the mixture. If solid, recrystallize from ethanol.[1] If oil, dilute with ethyl acetate, wash with $NaHCO_3$ (aq) to remove acid catalyst, dry over $MgSO_4$, and concentrate.
- Purification: Vacuum distillation (bp 139–141 °C @ 0.3 Torr) yields the pure nitrile.[1]

Reaction Pathway Diagram[1]

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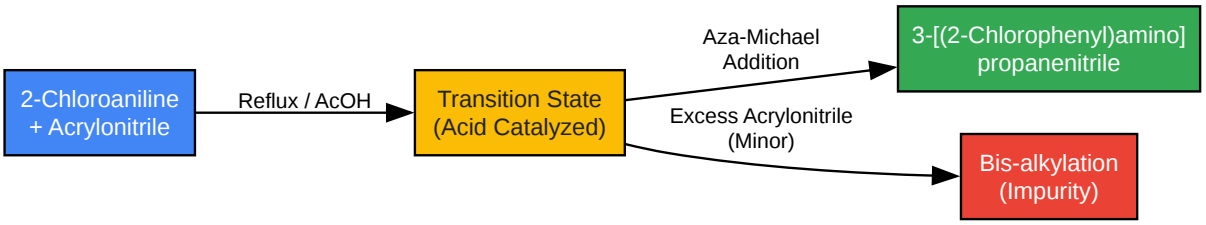

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Figure 1: Synthetic pathway via acid-catalyzed aza-Michael addition.[1][2][3]

Structural Characterization

Verification of the product structure is achieved via Proton NMR (

H NMR) and Infrared Spectroscopy (IR).[1]

H NMR Interpretation ($CDCl_3$, 400 MHz)

Chemical Shift ( )	Multiplicity	Integration	Assignment
6.60 – 7.30 ppm	Multiplet	4H	Aromatic protons (Ar-H).[1] The 2-Cl substitution creates a distinct splitting pattern compared to aniline.[1]
4.50 ppm	Broad Singlet	1H	NH (Amine proton).[1] Exchangeable with D_2O.
3.55 ppm	Triplet (Hz)	2H	$-CH_2-CH_2-CN$ (Methylene adjacent to Nitrogen).[1]
2.65 ppm	Triplet (Hz)	2H	$N-CH_2-CH_2-CN$ (Methylene adjacent to Nitrile).[1]

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Infrared Spectroscopy (IR)[1][6][12]

- : ~3350–3400 cm^{-1} (Secondary amine stretch).[1]
- : ~2250 cm^{-1} (Sharp nitrile stretch; diagnostic peak).[1]
- : ~1590, 1500 cm^{-1} (Aromatic ring breathing).[1]

Applications in Drug Discovery & Synthesis

This compound serves as a "masked"

-amino acid and a precursor for heterocyclic cyclization.[1]

Hydrolysis to -Amino Acids

Acidic hydrolysis converts the nitrile group into a carboxylic acid, yielding 3-[(2-chlorophenyl)amino]propanoic acid.[1] These derivatives are structural analogs of

-alanine and are investigated for their potential to modulate neurotransmitter systems (e.g., GABA analogs).[1]

Cyclization to Quinolines

Under strong Lewis acid conditions (e.g., $AlCl_3$ or polyphosphoric acid), the compound can undergo intramolecular cyclization to form 1,2,3,4-tetrahydro-8-chloroquinoline derivatives. This scaffold is ubiquitous in antimalarial and anticancer therapeutics.[1]

Downstream Transformations Diagram

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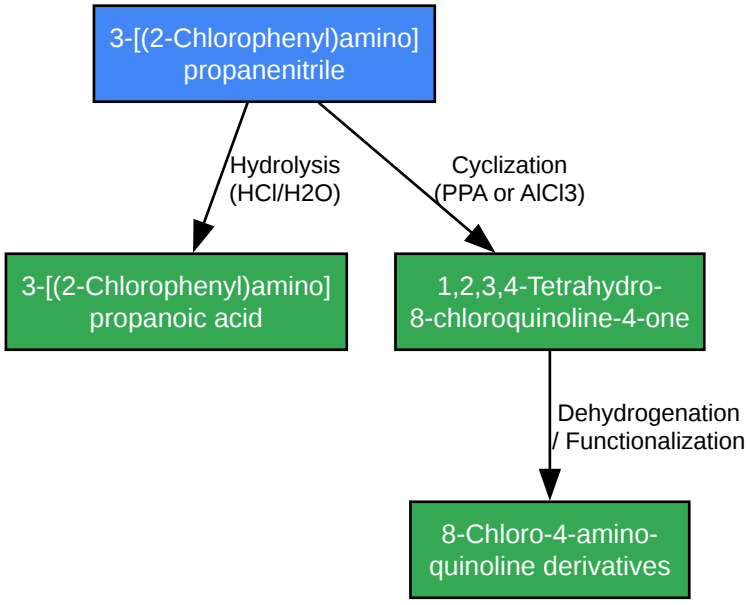

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Figure 2: Divergent synthesis pathways for pharmaceutical scaffolds.[1][2][4]

Safety & Handling (SDS Summary)

Hazard Classification (GHS):

- Acute Toxicity (Oral): Category 4 (Harmful if swallowed).[1]
- Skin Corrosion/Irritation: Category 1B (Causes severe skin burns).[1]
- Serious Eye Damage: Category 1.

Handling Protocols:

- Engineering Controls: Always handle within a certified chemical fume hood. Acrylonitrile residues are carcinogenic; ensure complete reaction or proper quenching.[1]
- PPE: Wear nitrile gloves, safety goggles, and a lab coat.[1]
- Storage: Store in a cool, dry place under inert atmosphere (Nitrogen/Argon) to prevent oxidation of the amine.

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